

A Comparative Spectroscopic Guide to the Confirmation of 1-Aminopiperidine Derivatives

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Compound of Interest

Compound Name: **1-Aminopiperidine**

Cat. No.: **B145804**

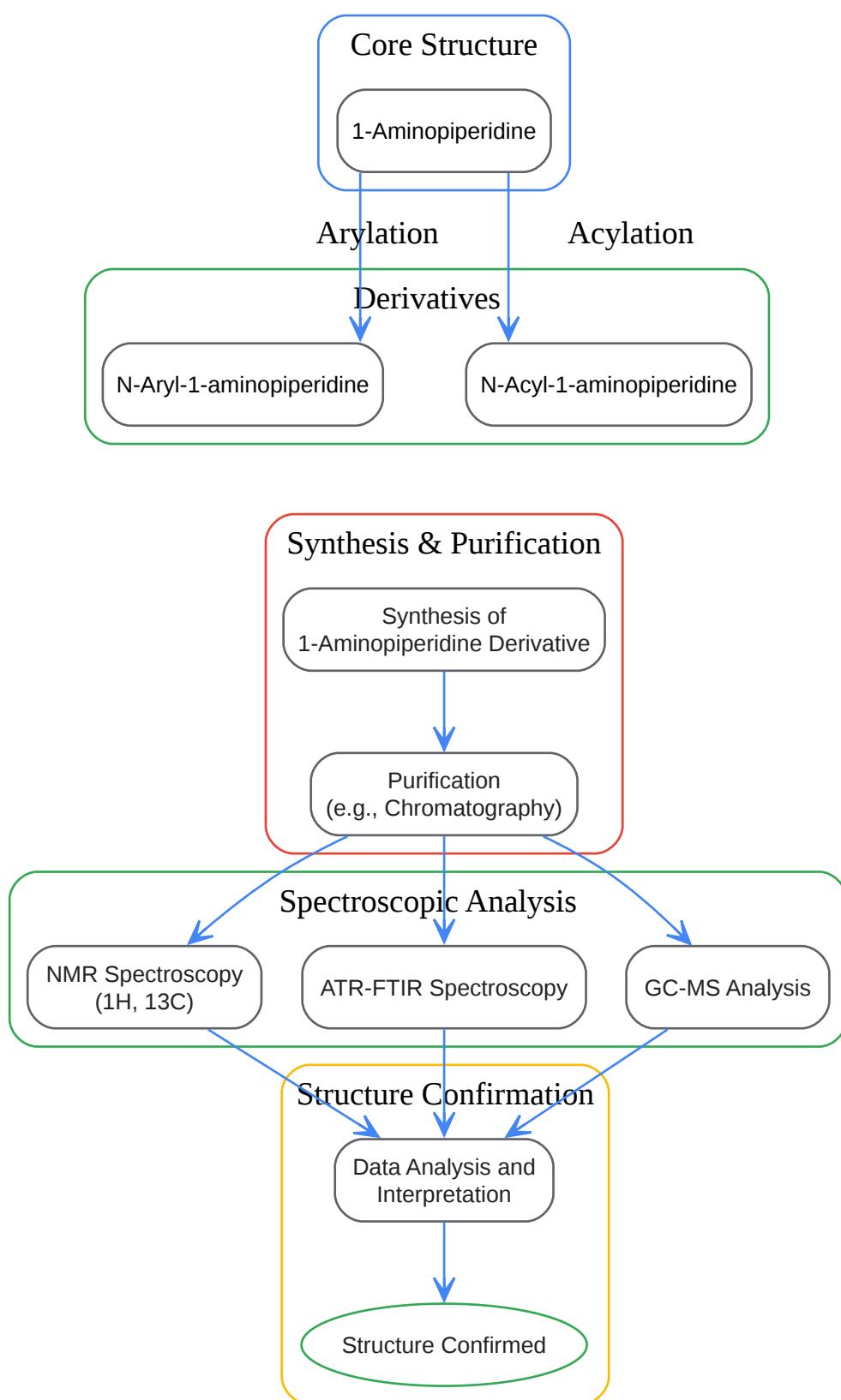
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of spectroscopic data for **1-aminopiperidine** and its derivatives. The confirmation of these structures is crucial in synthetic chemistry and drug development, where precise molecular architecture dictates biological activity. This document summarizes key spectroscopic features obtained through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a baseline for the characterization of this important class of compounds.

Structural Overview of Compared Compounds

To illustrate the influence of substitution on the spectroscopic properties of the **1-aminopiperidine** scaffold, this guide will focus on the parent compound and two common derivative types: N-aryl and N-acyl substituted **1-aminopiperidines**.

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